

# What is the chemical structure of IR-58?

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## Compound of Interest

Compound Name: IR-58

Cat. No.: B15581908

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## Chemical Structure and Identification

**IR-58** is a complex organic molecule, identified by the Chemical Abstracts Service (CAS) number 2374274-84-5. Its systematic name is 2-(2-(2-Chloro-3-(2-(1-(11-((2-methoxy-2-oxoethyl)amino)-11-oxoundecyl)-3,3-dimethylindolin-2-ylidene)ethylidene)cyclohex-1-en-1-yl)vinyl)-1-(11-((2-methoxy-2-oxoethyl)amino)-11-oxoundecyl)-3,3-dimethyl-3H-indol-1-ium.

Based on its structural components, featuring indolenine moieties linked by a polymethine chain, **IR-58** is classified as a cyanine dye. The name "IR" suggests that it likely absorbs and emits light in the infrared region of the electromagnetic spectrum, a characteristic common to many cyanine dyes used in various scientific applications.

Molecular Formula:  $C_{58}H_{83}ClN_4O_6^+$

Molecular Weight: 980.25 g/mol

Currently, a publicly available, peer-reviewed visual representation of the definitive chemical structure of **IR-58** is not available. Chemical databases provide a MOL file for this CAS number, which can be used with chemical drawing software to generate the structure.

## Technical Data

At present, there is no publicly accessible, detailed technical data sheet or comprehensive research paper that outlines the specific quantitative properties of **IR-58**. Information such as excitation and emission maxima, molar extinction coefficient, quantum yield, and solubility parameters are not available in the public domain.

## Experimental Protocols and Applications

Detailed experimental protocols specifically utilizing **IR-58** are not currently published in peer-reviewed scientific literature. General applications for near-infrared (NIR) cyanine dyes of this type often include:

- **Fluorescent Imaging:** As fluorescent probes for in vitro and in vivo imaging due to their emission in the NIR window, which allows for deeper tissue penetration and reduced autofluorescence.
- **Labeling:** Covalent conjugation to biomolecules such as proteins, antibodies, and nucleic acids to enable their detection and tracking.
- **Flow Cytometry:** For the identification and sorting of labeled cells.

Without specific studies on **IR-58**, any experimental protocol would be hypothetical and based on the general use of similar cyanine dyes.

## Signaling Pathways and Biological Interactions

There is no published research detailing the interaction of **IR-58** with any specific biological signaling pathways. The biological activity and potential targets of this compound have not been characterized in the scientific literature.

## Conclusion

**IR-58** is a designated chemical entity with a defined chemical name and CAS number, indicative of a cyanine dye structure. However, a significant gap exists in the publicly available scientific literature regarding its specific chemical and physical properties, its applications, and any associated biological activity. For researchers and drug development professionals, this means that while the compound is available from chemical suppliers, its utility and behavior would require thorough de novo characterization. Any use of **IR-58** in a research or development context would necessitate initial studies to determine its spectral properties, solubility, stability, and any potential biological effects.

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